

Benchmarking LAT Protein Performance Against Gold Standards: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *laTTP*
CAS No.: *125676-73-5*
Cat. No.: *B1230224*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of the wild-type Linker for Activation of T cells (LAT) protein against common mutant variants, supported by experimental data from peer-reviewed studies. It details gold-standard methodologies for assessing LAT function and presents the underlying signaling pathways and experimental workflows.

The Role of LAT in T-Cell Activation

The Linker for Activation of T cells (LAT) is a critical transmembrane adaptor protein that acts as a central hub for signal transduction following T-cell receptor (TCR) engagement.[1][2] Upon TCR activation, LAT becomes phosphorylated on multiple tyrosine residues, creating docking sites for a variety of signaling molecules.[3] This scaffolding function is essential for the assembly of large signaling complexes that propagate downstream pathways, leading to T-cell activation, proliferation, and cytokine production.[4][5] Given its pivotal role, evaluating the functional performance of LAT is crucial for understanding T-cell biology and developing immunomodulatory therapies.

Gold Standard Assays for T-Cell Activation

The "gold standard" for assessing T-cell activation, and by extension the functionality of the LAT signaling pathway, involves a combination of techniques that measure key downstream events. These methods provide a comprehensive view of the cellular response.

- **Enzyme-Linked Immunosorbent Spot (ELISPOT) Assay:** This is often considered a gold standard for its high sensitivity in detecting and quantifying individual cytokine-secreting T cells.^[6] It is particularly useful for measuring the frequency of antigen-specific T cells.
- **Flow Cytometry-Based Activation-Induced Marker (AIM) Assays:** These assays identify antigen-specific T cells by measuring the upregulation of cell surface activation markers such as CD25 and OX40.^[7] This method allows for the analysis of multiple parameters at a single-cell level.^[6]
- **Phosphorylation Analysis:** Techniques like immunoprecipitation followed by immunoblotting are fundamental for directly assessing the phosphorylation state of LAT and its downstream targets.^{[8][9]} More advanced methods like Phos-tag gel electrophoresis can quantitatively detect protein phosphorylation even without a phosphospecific antibody.^{[8][9]}
- **Cytotoxicity Assays:** The chromium release assay has traditionally been the gold standard for measuring the cytotoxic T lymphocyte (CTL) activity, a key function of activated CD8+ T cells.^[10] Newer, fluorescence-based methods are also now commonly used.^[10]

Comparative Performance of Wild-Type vs. Mutant LAT

The performance of the LAT protein is benchmarked by comparing the signaling output of the wild-type (WT) protein to that of various mutants. These mutations can alter key functions such as phosphorylation, protein-protein interactions, and protein stability. The following table summarizes quantitative data from studies comparing WT LAT to specific LAT mutants.

LAT Variant	Key Mutation(s)	Observed Performance Difference Compared to Wild-Type LAT	Primary Functional Defect	Reference
LAT 3YF	Tyrosine to Phenylalanine substitutions at key phosphorylation sites	Not incorporated into microclusters following T-cell stimulation.	Inability to bind the adaptor protein Grb2.	[3]
LAT K52R	Lysine to Arginine substitution	Greatly decreased ubiquitylation levels.	Resistance to ubiquitylation, leading to altered protein turnover.	[11]
LAT 2KR	Lysine to Arginine substitutions at K52 and K204	Decreased ubiquitylation; elevated phosphorylation of downstream proteins (PLC- γ 1, ERK).	Resistance to ubiquitylation, resulting in a hyperresponsive phenotype.	[11]
LAT Y127F	Tyrosine to Phenylalanine substitution	Reduced overall LAT phosphorylation upon stimulation.	Impaired phosphorylation cascade.	[12]
LAT AIARSA	Proline-rich motif mutation	Impaired phosphorylation of LAT.	Reduced ability to bridge ZAP-70 to LAT.	[13]

Experimental Protocols

Measurement of LAT Phosphorylation via Immunoprecipitation and Immunoblotting

This protocol describes a standard method for assessing the phosphorylation of LAT following T-cell activation.

Materials:

- Jurkat T cells (or other suitable T-cell line)
- Anti-CD3 antibody for stimulation
- Lysis buffer (e.g., NP-40 buffer)
- Anti-LAT antibody for immunoprecipitation
- Protein A/G magnetic beads
- Anti-phosphotyrosine antibody (e.g., 4G10) for immunoblotting
- SDS-PAGE gels and transfer system
- Chemiluminescent substrate

Procedure:

- **Cell Stimulation:** Stimulate Jurkat T cells with anti-CD3 antibody for various time points (e.g., 0, 2, 5, 10 minutes).
- **Cell Lysis:** Lyse the cells on ice using a suitable lysis buffer containing protease and phosphatase inhibitors.
- **Immunoprecipitation:**
 - Pre-clear the cell lysates with protein A/G beads.
 - Incubate the pre-cleared lysates with an anti-LAT antibody overnight at 4°C.

- Add protein A/G magnetic beads to pull down the LAT protein complexes.
- Wash the beads several times with lysis buffer to remove non-specific binding.
- Immunoblotting:
 - Elute the protein from the beads by boiling in SDS-PAGE sample buffer.
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane with a suitable blocking buffer (e.g., 5% BSA in TBST).
 - Probe the membrane with an anti-phosphotyrosine antibody to detect phosphorylated LAT.
 - Develop the blot using a chemiluminescent substrate and image the results.

IFN- γ ELISPOT Assay for T-Cell Activation

This protocol provides a simplified outline for an ELISPOT assay to quantify IFN- γ secreting T cells.[6]

Materials:

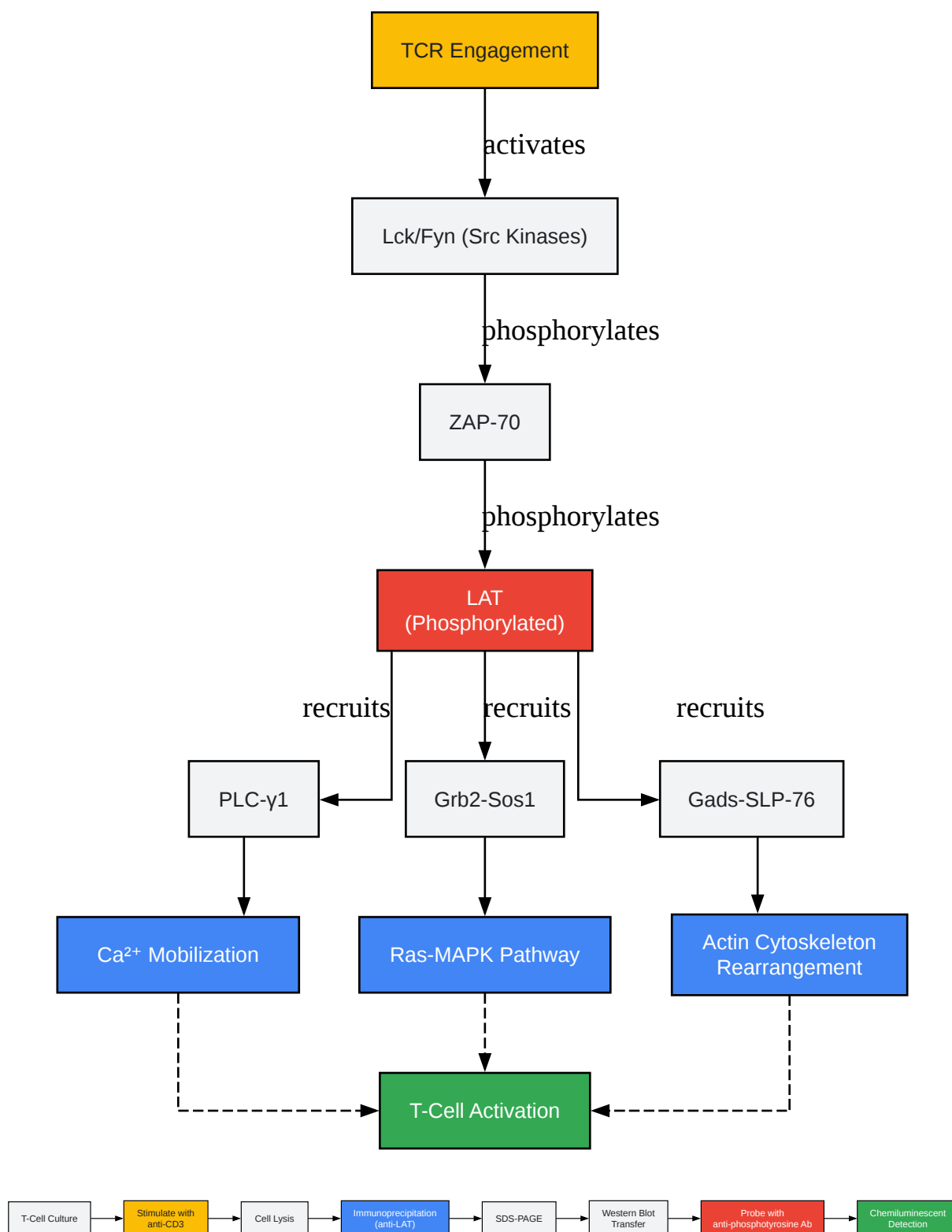
- ELISPOT plates pre-coated with anti-IFN- γ capture antibody
- Antigen-specific stimulus (e.g., peptides)
- Peripheral Blood Mononuclear Cells (PBMCs) or purified T cells
- Culture medium (e.g., RPMI-1640 with 10% FBS)
- Biotinylated anti-IFN- γ detection antibody
- Streptavidin-conjugated enzyme (e.g., HRP)
- Substrate for the enzyme (e.g., TMB)
- ELISPOT plate reader

Procedure:

- Cell Plating: Plate PBMCs or T cells in the pre-coated ELISPOT plate.
- Stimulation: Add the antigen-specific stimulus to the wells and incubate for the appropriate time to allow for cytokine secretion.
- Detection:
 - Wash the plate to remove the cells.
 - Add the biotinylated detection antibody and incubate.
 - Wash the plate and add the streptavidin-conjugated enzyme.
 - Wash the plate and add the substrate to develop the spots. Each spot represents a cytokine-secreting cell.
- Analysis: Count the spots using an ELISPOT reader.

Visualizations

LAT Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Home \[ucl.ac.uk\]](#)
- [2. Linker for activation of T cells - Wikipedia \[en.wikipedia.org\]](#)
- [3. The Linker for Activation of T Cells \(LAT\) Signaling Hub: From Signaling Complexes to Microclusters - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. LAT encodes T cell activation pathway balance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. LAT encodes T cell activation pathway balance - Shalek Lab \[shaleklab.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. T-cell activation–induced marker assays in health and disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Protocols for measuring phosphorylation, subcellular localization, and kinase activity of Hippo pathway components YAP and LATS in cultured cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Protocols for measuring phosphorylation, subcellular localization, and kinase activity of Hippo pathway components YAP and LATS in cultured cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. files01.core.ac.uk \[files01.core.ac.uk\]](#)
- [11. pnas.org \[pnas.org\]](#)
- [12. Slow phosphorylation of a tyrosine residue in LAT optimizes T cell ligand discrimination - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Lck promotes Zap70-dependent LAT phosphorylation by bridging Zap70 to LAT - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Benchmarking LAT Protein Performance Against Gold Standards: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1230224/docs#benchmarking-lat-protein-performance-against-gold-standards-a-comparative-guide\]](https://www.benchchem.com/product/b1230224/docs#benchmarking-lat-protein-performance-against-gold-standards-a-comparative-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)